

The Elusive Crystal Structure of Barium Iodide Dihydrate: A Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium iodide dihydrate

Cat. No.: B1341596

[Get Quote](#)

For Immediate Release

SHANGHAI, China – December 21, 2025 – While barium iodide (BaI_2) in its anhydrous form has been well-characterized, a comprehensive understanding of the crystal structure of its dihydrate ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$) remains notably absent from publicly available scientific literature. This technical guide synthesizes the current knowledge surrounding **barium iodide dihydrate**, including its established properties and synthesis, while highlighting the critical gap in its crystallographic data. This paper is intended for researchers, scientists, and professionals in drug development who rely on precise structural information for material characterization and computational modeling.

Physicochemical Properties

Barium iodide dihydrate is a hydrated inorganic salt with the chemical formula $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$.^[1]^[2] It presents as colorless to white crystalline solids.^[2]^[3] Key quantitative properties of **barium iodide dihydrate** are summarized in Table 1, with data for the anhydrous form provided for comparison.

Table 1: Physicochemical Properties of **Barium Iodide Dihydrate** and Anhydrous Barium Iodide

Property	Barium Iodide Dihydrate (BaI ₂ ·2H ₂ O)	Anhydrous Barium Iodide (BaI ₂)
Molecular Weight	427.167 g/mol [1][3][4]	391.136 g/mol [3][4]
Appearance	Colorless crystals[4]	White orthorhombic crystals[3] [4]
Density	4.916 g/cm ³ [3][4]	5.15 g/cm ³ [3][4]
Melting Point	Decomposes at 740 °C[4]	711 °C[3][4]
Solubility in Water	166.7 g/100 mL at 0 °C[4]	Soluble

Sources suggest that **barium iodide dihydrate** crystals are likely monoclinic.[5] However, specific crystallographic parameters to confirm this, such as unit cell dimensions and space group, are not available in the reviewed literature.

Synthesis of Barium Iodide Dihydrate

Single crystals of **barium iodide dihydrate** suitable for X-ray diffraction studies can be obtained through controlled crystallization from an aqueous solution. A common synthesis protocol involves the neutralization of barium carbonate with hydroiodic acid.[6]

Experimental Protocol: Synthesis via Neutralization

- Reaction: Suspend barium carbonate (BaCO₃) in distilled water.
- Neutralization: Slowly add hydroiodic acid (HI) to the suspension with constant stirring until the barium carbonate is completely dissolved and effervescence ceases. The reaction proceeds according to the following equation: $\text{BaCO}_3(\text{s}) + 2\text{HI}(\text{aq}) \rightarrow \text{BaI}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$
- Filtration: Filter the resulting solution to remove any unreacted impurities.
- Crystallization: Gently heat the filtrate to concentrate the solution. Allow the solution to cool slowly at room temperature. **Barium iodide dihydrate** crystals will precipitate out of the solution.

- Isolation: Isolate the crystals by filtration and wash with a small amount of cold distilled water.
- Drying: Dry the crystals under vacuum or in a desiccator.

An alternative method involves the reaction of ferrous iodide with barium hydroxide.^[5]

Crystal Structure Analysis: The Knowledge Gap

The definitive determination of a crystal structure is achieved through single-crystal X-ray diffraction (SC-XRD). This technique provides precise measurements of the unit cell dimensions, the symmetry of the crystal lattice (space group), and the coordinates of each atom within the unit cell.

While the crystal structure of anhydrous barium iodide is well-established as orthorhombic with the space group $Pnma$, a similar detailed analysis for the dihydrate form is conspicuously absent in published databases and literature. The workflow for such a determination is outlined below.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium Iodide Formula: Properties, Chemical Structure and Uses [extramarks.com]
- 2. WebElements Periodic Table » Barium » barium diiodide dihydrate [winter.group.shef.ac.uk]
- 3. byjus.com [byjus.com]
- 4. Barium iodide - Wikipedia [en.wikipedia.org]
- 5. Page loading... [wap.guidechem.com]
- 6. WebElements Periodic Table » Barium » barium diiodide [winter.group.shef.ac.uk]
- To cite this document: BenchChem. [The Elusive Crystal Structure of Barium Iodide Dihydrate: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1341596#crystal-structure-of-barium-iodide-dihydrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com